

Proper Disposal of LQFM215: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: LQFM215

Cat. No.: B12370484

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For immediate reference, this guide provides essential safety and logistical information for the proper disposal of **LQFM215**. It is imperative to consult the official Safety Data Sheet (SDS) from the supplier for complete and specific guidance before handling or disposing of this compound.

LQFM215 is a synthetic L-proline transporter (PROT/SLC6A7) inhibitor with potential neuroprotective properties.^[1] As with any laboratory chemical, adherence to proper disposal protocols is crucial to ensure personnel safety and environmental protection. This document outlines a procedural, step-by-step approach to the disposal of **LQFM215**, intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties of LQFM215

A summary of the key quantitative data for **LQFM215** is presented below. This information is critical for assessing potential hazards and determining appropriate handling and disposal methods.

Property	Value
Molecular Weight	394.56 g/mol
Formula	C ₂₅ H ₃₄ N ₂ O ₂
Appearance	Solid
Solubility	10 mM in DMSO
Storage (Solid)	-20°C for 12 months; 4°C for 6 months
Storage (In Solvent)	-80°C for 6 months; -20°C for 6 months

Experimental Protocol for LQFM215 Disposal

The following protocol provides a detailed methodology for the safe disposal of **LQFM215** waste. This procedure should be performed in a designated laboratory area, and all personnel must wear appropriate Personal Protective Equipment (PPE).

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and nitrile gloves.
- Conduct all handling and disposal procedures within a certified chemical fume hood to prevent inhalation of any dust or aerosols.
- Ensure an eyewash station and safety shower are readily accessible.

2. Waste Segregation and Collection:

- **Solid Waste:** Collect un-used or expired solid **LQFM215** in a dedicated, clearly labeled hazardous waste container. The container should be made of a compatible material (e.g., high-density polyethylene) and have a secure, tight-fitting lid.
- **Liquid Waste (Solutions):** Collect solutions of **LQFM215** (e.g., in DMSO) in a separate, labeled hazardous waste container designated for halogenated or non-halogenated organic solvents, depending on the solvent used. Do not mix with aqueous waste.
- **Contaminated Materials:** Dispose of all materials that have come into contact with **LQFM215**, such as pipette tips, centrifuge tubes, and contaminated gloves, in the designated solid hazardous waste container.

3. Labeling of Waste Containers:

- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**LQFM215**," and the primary hazard(s) as indicated in the SDS. Include the accumulation start date.

4. Storage of Waste:

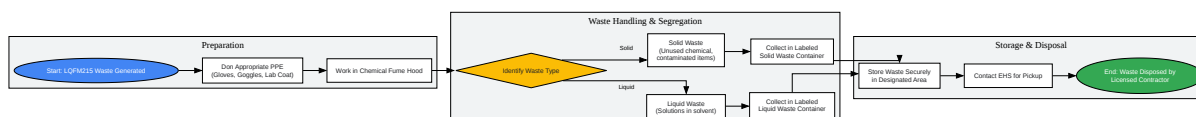
- Store hazardous waste containers in a designated, well-ventilated, and secure area away from incompatible materials.
- Keep containers closed at all times, except when adding waste.

5. Disposal Procedure:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Provide the EHS office or contractor with a copy of the Safety Data Sheet for **LQFM215**.
- Do not dispose of **LQFM215** down the drain or in the regular trash.

LQFM215 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **LQFM215**.



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LQFM215 Disposal Workflow

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References

- 1. LQFM215 | SLC6A7 inhibitor | Probechem Biochemicals [probechem.com]
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